

Safe handling and disposal of 2-Chloro-5-methylhexane.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-methylhexane

CAS No.: 58766-17-9

Cat. No.: B12641342

[Get Quote](#)

Technical Support Center: 2-Chloro-5-methylhexane

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Chloro-5-methylhexane**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Chloro-5-methylhexane** and what are its primary hazards?

A1: **2-Chloro-5-methylhexane** (CAS No. 58766-17-9) is a chlorinated hydrocarbon.[1][2] Based on data for similar chlorinated alkanes, it is considered to be a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[3]

Q2: What are the key physical and chemical properties of **2-Chloro-5-methylhexane**?

A2: Key properties are summarized in the table below.

Q3: What personal protective equipment (PPE) should I wear when handling **2-Chloro-5-methylhexane**?

A3: Wear appropriate protective gloves, clothing, and safety goggles or a face shield.^[4] Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.

Q4: How should I store **2-Chloro-5-methylhexane**?

A4: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[4]

Q5: What should I do in case of accidental exposure to **2-Chloro-5-methylhexane**?

A5: In case of skin contact, immediately wash the affected area with plenty of water.^[4] For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air. In all cases of significant exposure or if symptoms persist, seek medical attention.^[4]

Q6: How do I dispose of **2-Chloro-5-methylhexane** waste?

A6: **2-Chloro-5-methylhexane** waste is considered hazardous. It should be disposed of through a licensed waste disposal company in accordance with local, state, and federal regulations.^[3] Do not empty into drains.^[4]

Troubleshooting Guides

Handling and Experiment-Related Issues

Issue	Possible Cause	Troubleshooting Steps
Irritation to skin or eyes during handling.	Inadequate personal protective equipment (PPE).	<ol style="list-style-type: none">1. Immediately move to an emergency eyewash station or shower.2. Flush the affected area with copious amounts of water for at least 15 minutes.3. Remove any contaminated clothing.4. Seek medical attention if irritation persists.5. Review and upgrade PPE to include chemical-resistant gloves and splash goggles or a face shield.
Strong chemical odor in the laboratory.	Improper ventilation or a possible spill.	<ol style="list-style-type: none">1. Ensure all work is being conducted in a properly functioning chemical fume hood.2. Check for any spills or leaks from containers.3. If a spill is found, follow the appropriate spill cleanup procedure.4. If no spill is evident, and the fume hood is operational, there may be a leak in your experimental apparatus. Carefully inspect all connections and seals.
Inconsistent experimental results.	Contamination or degradation of 2-Chloro-5-methylhexane.	<ol style="list-style-type: none">1. Ensure the storage container is properly sealed and stored.2. Consider the age and storage conditions of the chemical.3. If in doubt, obtain a fresh supply of the reagent.

Spill and Disposal Troubleshooting

Issue	Possible Cause	Troubleshooting Steps
<p>A small spill of 2-Chloro-5-methylhexane on the benchtop.</p>	<p>Accidental mishandling.</p>	<p>1. Alert others in the immediate area. 2. Remove all sources of ignition. 3. Wear appropriate PPE, including gloves and eye protection. 4. Cover the spill with an inert absorbent material (e.g., vermiculite, sand). 5. Collect the absorbed material into a designated, labeled hazardous waste container. 6. Clean the spill area with soap and water.</p>
<p>Uncertainty about the correct disposal container.</p>	<p>Lack of familiarity with waste streams.</p>	<p>1. Do not mix 2-Chloro-5-methylhexane waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. 2. Use a designated, properly labeled container for halogenated organic waste. 3. If unsure, contact your institution's Environmental Health and Safety (EHS) department for guidance.</p>
<p>The hazardous waste container is full.</p>	<p>Normal accumulation of waste.</p>	<p>1. Do not overfill the waste container. 2. Securely close the container. 3. Arrange for a pickup of the full container and obtain a new, empty one through your institution's EHS department.</p>

Data Presentation

Property	Value	Reference
Molecular Formula	C7H15Cl	[1][2][5]
Molecular Weight	134.65 g/mol	[5]
Boiling Point	143.1 °C at 760 mmHg	[2]
Flash Point	35.2 °C	[2]
Density	0.861 g/cm ³	[2]
CAS Number	58766-17-9	[1][2]

Experimental Protocols

Protocol for a Small-Scale Spill Cleanup

- Immediate Response:
 - Alert personnel in the immediate vicinity.
 - Eliminate all ignition sources (e.g., turn off hot plates, unplug electrical equipment).
- Personal Protective Equipment (PPE):
 - Don chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Containment:
 - If the spill is spreading, create a dike around the spill using an inert absorbent material like vermiculite or sand.
- Absorption:
 - Gently cover the spill with the absorbent material, working from the outside in to prevent splashing.
 - Ensure all the liquid is absorbed.

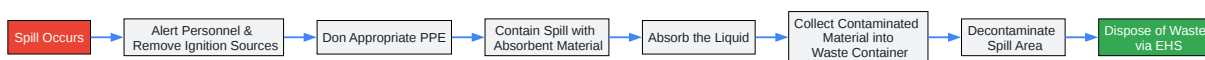
- Collection:
 - Using a non-sparking scoop or spatula, carefully collect the absorbed material.
 - Place the material into a clearly labeled, leak-proof container designated for hazardous waste.
- Decontamination:
 - Wipe down the spill area with a cloth dampened with soap and water.
 - Place the cleaning materials into the same hazardous waste container.
- Disposal:
 - Seal the hazardous waste container.
 - Arrange for disposal through your institution's Environmental Health and Safety department.
- Reporting:
 - Report the spill to your supervisor and follow any institutional reporting requirements.

Protocol for Disposal of 2-Chloro-5-methylhexane Waste

- Waste Segregation:
 - Collect all waste containing **2-Chloro-5-methylhexane** (e.g., unused product, contaminated materials from cleanup) in a dedicated, compatible, and properly labeled hazardous waste container. Do not mix with non-halogenated waste.
- Container Management:
 - Keep the waste container securely closed when not in use.
 - Store the container in a designated satellite accumulation area that is well-ventilated and away from ignition sources.

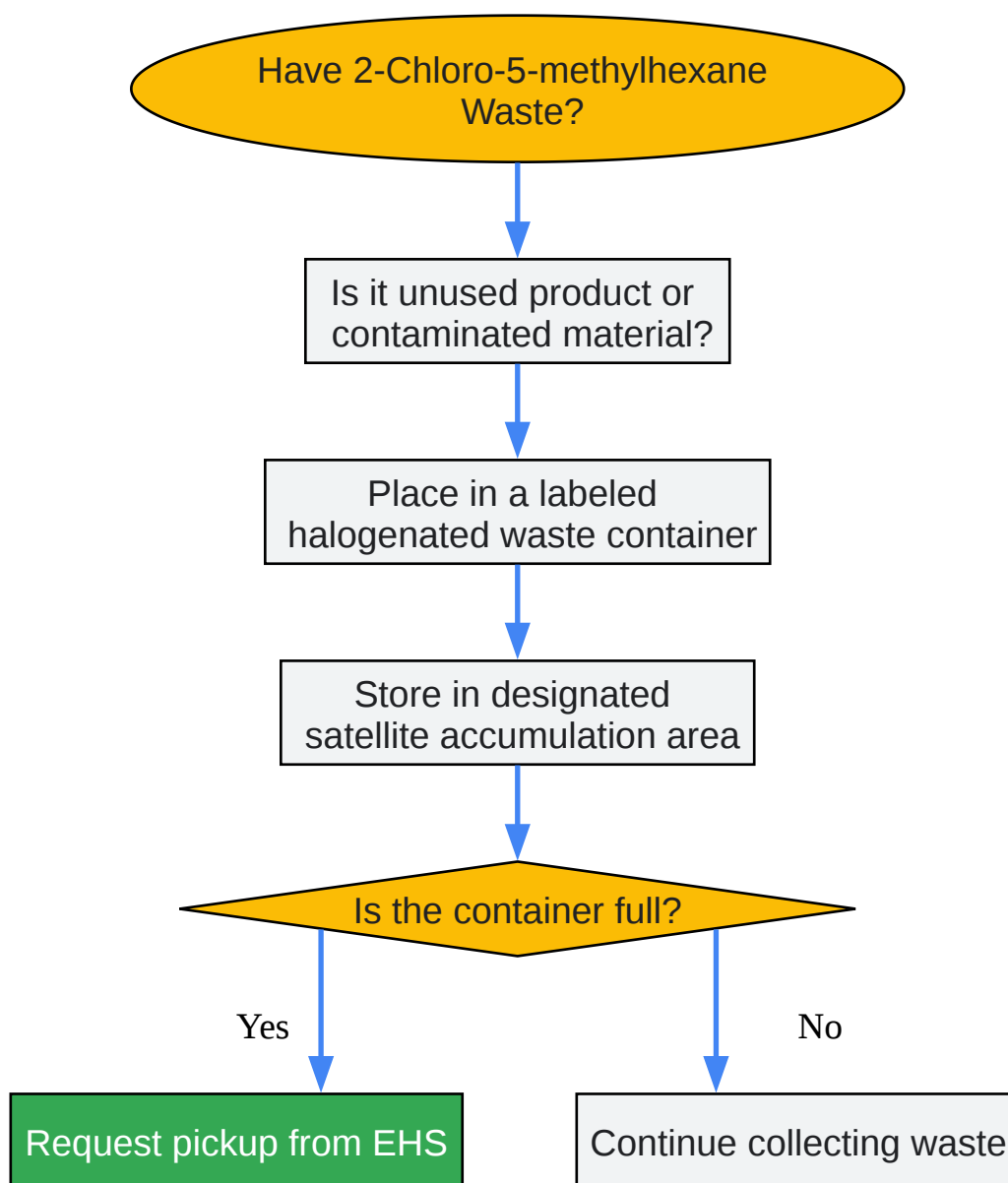
- Labeling:
 - Ensure the waste container is clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Chloro-5-methylhexane**".
- Disposal Request:
 - When the container is nearly full, contact your institution's Environmental Health and Safety department to arrange for a waste pickup.
 - Provide all necessary information about the waste stream as required.
- Record Keeping:
 - Maintain any required records of the waste generated and disposed of in accordance with institutional and regulatory requirements.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for cleaning up a **2-Chloro-5-methylhexane** spill.



[Click to download full resolution via product page](#)

Caption: Decision tree for the proper disposal of **2-Chloro-5-methylhexane** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. 2-Chloro-5-methylhexane | 58766-17-9-Molbase \[molbase.com\]](#)
- [3. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. 2-Chloro-5-methylhexane | C7H15Cl | CID 521853 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Safe handling and disposal of 2-Chloro-5-methylhexane.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12641342/docs#safe-handling-and-disposal-of-2-chloro-5-methylhexane\]](https://www.benchchem.com/product/b12641342/docs#safe-handling-and-disposal-of-2-chloro-5-methylhexane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check